

Unveiling the Thermal Properties of Antioxidant 5057: A Technical Guide

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Compound of Interest

Compound Name: Antioxidant 5057

Cat. No.: B3029516

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This technical guide provides an in-depth analysis of the volatility and thermal stability of **Antioxidant 5057**, a widely used liquid aromatic amine antioxidant. Understanding these properties is crucial for its effective application in preventing the thermal degradation of various materials, including polymers and elastomers.^{[1][2][3][4]} This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of experimental workflows and degradation pathways.

Core Properties of Antioxidant 5057

Antioxidant 5057, chemically described as benzenamine, N-phenyl-, reaction products with 2,4,4-trimethylpentene, is recognized for its low volatility and high efficiency in stabilizing materials at elevated temperatures.^{[1][2][4][5][6][7]} Its liquid form facilitates easy incorporation into various matrices.^{[3][8]}

Quantitative Thermal Stability Data

Thermogravimetric Analysis (TGA) is a standard method for evaluating the thermal stability of substances by measuring weight loss as a function of temperature. The following table summarizes the TGA data for **Antioxidant 5057**, indicating the temperatures at which significant mass loss occurs.

Mass Loss (%)	Temperature (°C)
5%	235
10%	255
50%	320
(Data sourced from SONGWON Industrial Group product information)[8]	

Volatility Profile

The low volatility of **Antioxidant 5057** is a key attribute for its use in high-temperature applications, minimizing loss of the stabilizer during processing and service life. This is corroborated by its physical properties:

Property	Value
Boiling Point	302 °C at 760 mmHg
Vapor Pressure	0.00102 mmHg at 25°C
(Data sourced from iChemical product information)[9]	

Experimental Protocols

Detailed experimental protocols are essential for the accurate assessment of the thermal properties of antioxidants. Below are methodologies for key analytical techniques.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **Antioxidant 5057**.

Apparatus: A thermogravimetric analyzer.

Procedure:

- **Sample Preparation:** A small, accurately weighed sample (typically 5-10 mg) of **Antioxidant 5057** is placed into a clean, inert TGA crucible (e.g., alumina, platinum).
- **Instrument Setup:** The TGA furnace is purged with an inert gas, such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
- **Heating Program:** The sample is heated from ambient temperature to a final temperature (e.g., 600°C) at a controlled, linear heating rate (e.g., 10°C/min or 20°C/min).^{[2][10][11]}
- **Data Acquisition:** The mass of the sample is continuously monitored and recorded as a function of temperature.
- **Data Analysis:** The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset temperature of decomposition and the temperatures at which specific percentages of mass loss occur.^[12] The derivative of the TGA curve (DTG) can be used to identify the temperatures of maximum degradation rates.^[11]

Differential Scanning Calorimetry (DSC) for Oxidative Stability

Objective: To determine the oxidative induction time (OIT) of a material stabilized with **Antioxidant 5057**, which indicates its resistance to thermo-oxidative degradation.

Apparatus: A differential scanning calorimeter.

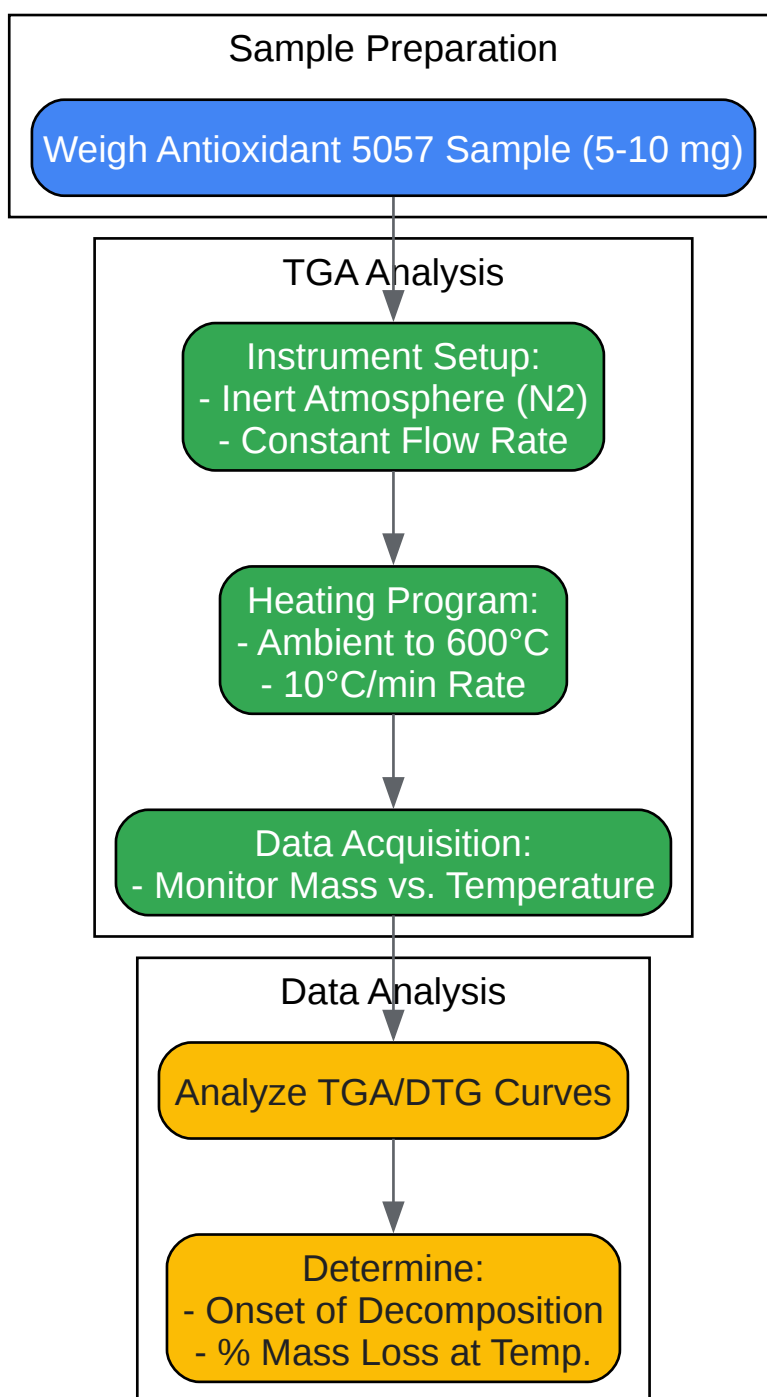
Procedure:

- **Sample Preparation:** A small sample (5-15 mg) of the polymer or material containing a known concentration of **Antioxidant 5057** is placed in an open aluminum DSC pan. An unstabilized sample is used as a reference.
- **Instrument Setup:** The DSC cell is purged with an inert gas (e.g., nitrogen).
- **Heating Program:** The sample is heated to a specified isothermal temperature (e.g., 200°C for polyolefins) at a rapid heating rate (e.g., 20°C/min) under the inert atmosphere.

- **Isothermal Testing:** Once the isothermal temperature is reached and stabilized, the purge gas is switched from nitrogen to oxygen at the same flow rate.
- **Data Acquisition:** The instrument records the heat flow to the sample over time. The onset of oxidation is marked by a sharp exothermic peak.
- **Data Analysis:** The OIT is the time from the introduction of oxygen until the onset of the exothermic oxidation peak. A longer OIT indicates greater thermal stability.

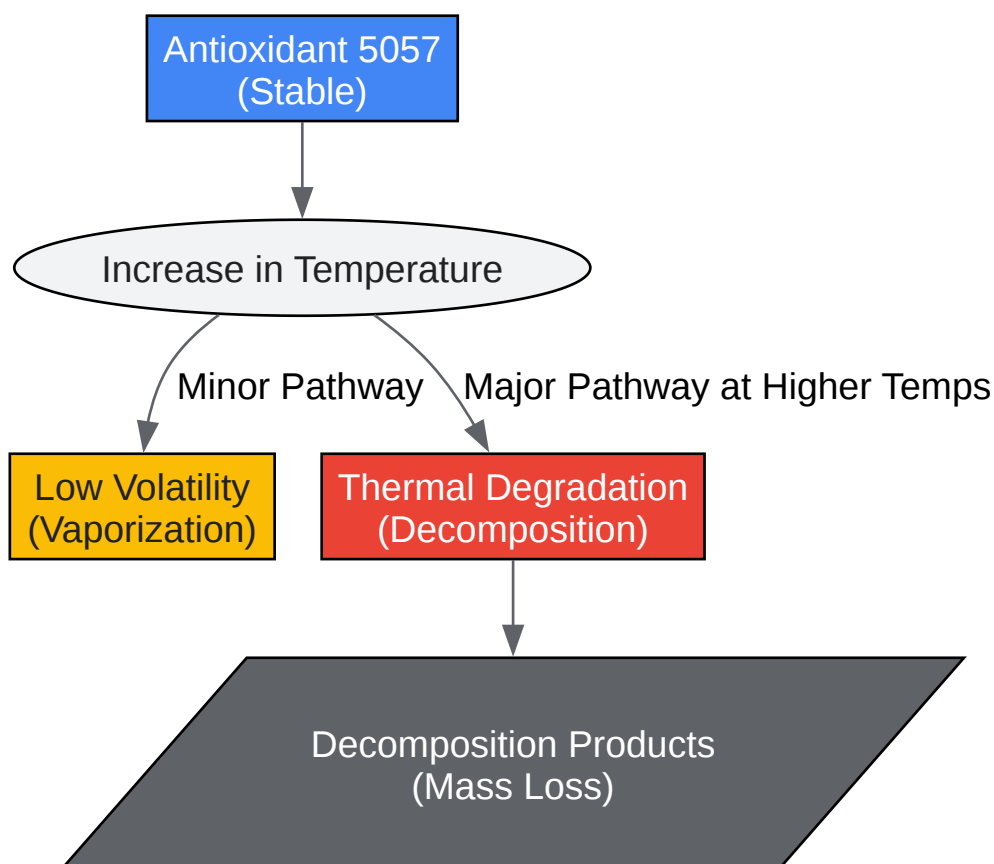
Visualizing Experimental and Logical Relationships

To further elucidate the processes involved in evaluating the thermal properties of **Antioxidant 5057**, the following diagrams are provided.



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Workflow for Thermogravimetric Analysis of **Antioxidant 5057**.



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Relationship between Temperature and Degradation of **Antioxidant 5057**.

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